

Application Notes and Protocols: Methods for Introducing Dehydroalanine into Synthetic Peptides

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Compound of Interest

Compound Name: *Enkephalin, dehydro-ala(3)-*

Cat. No.: *B15437039*

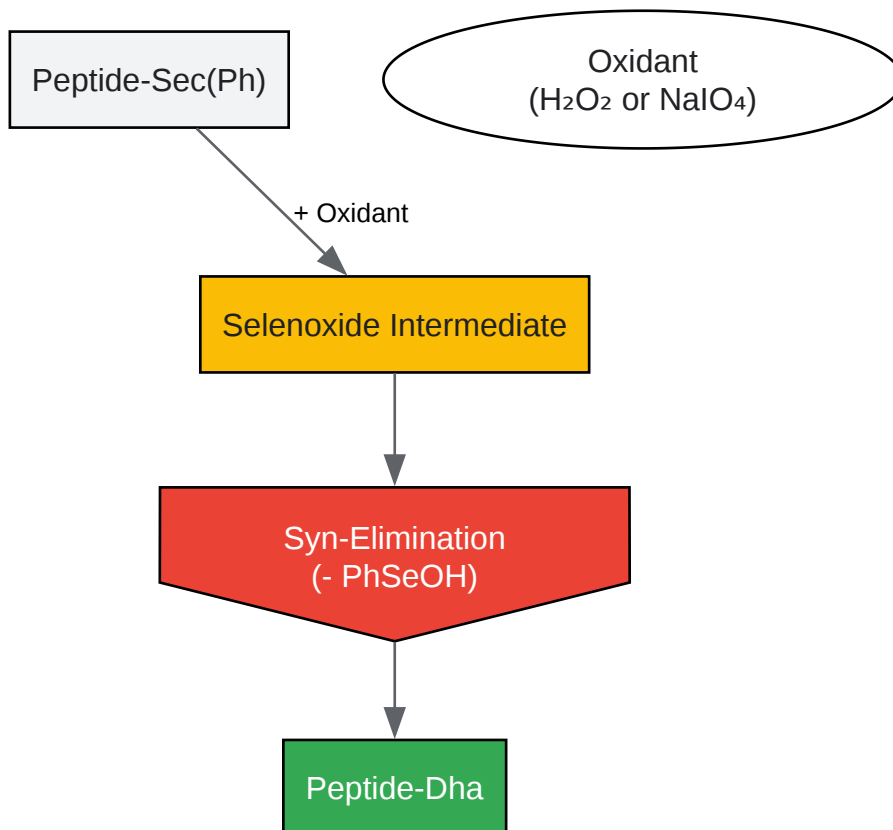
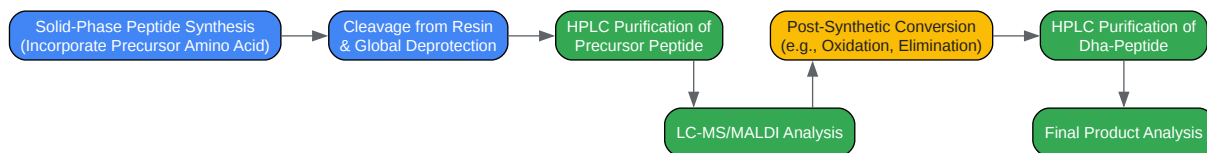
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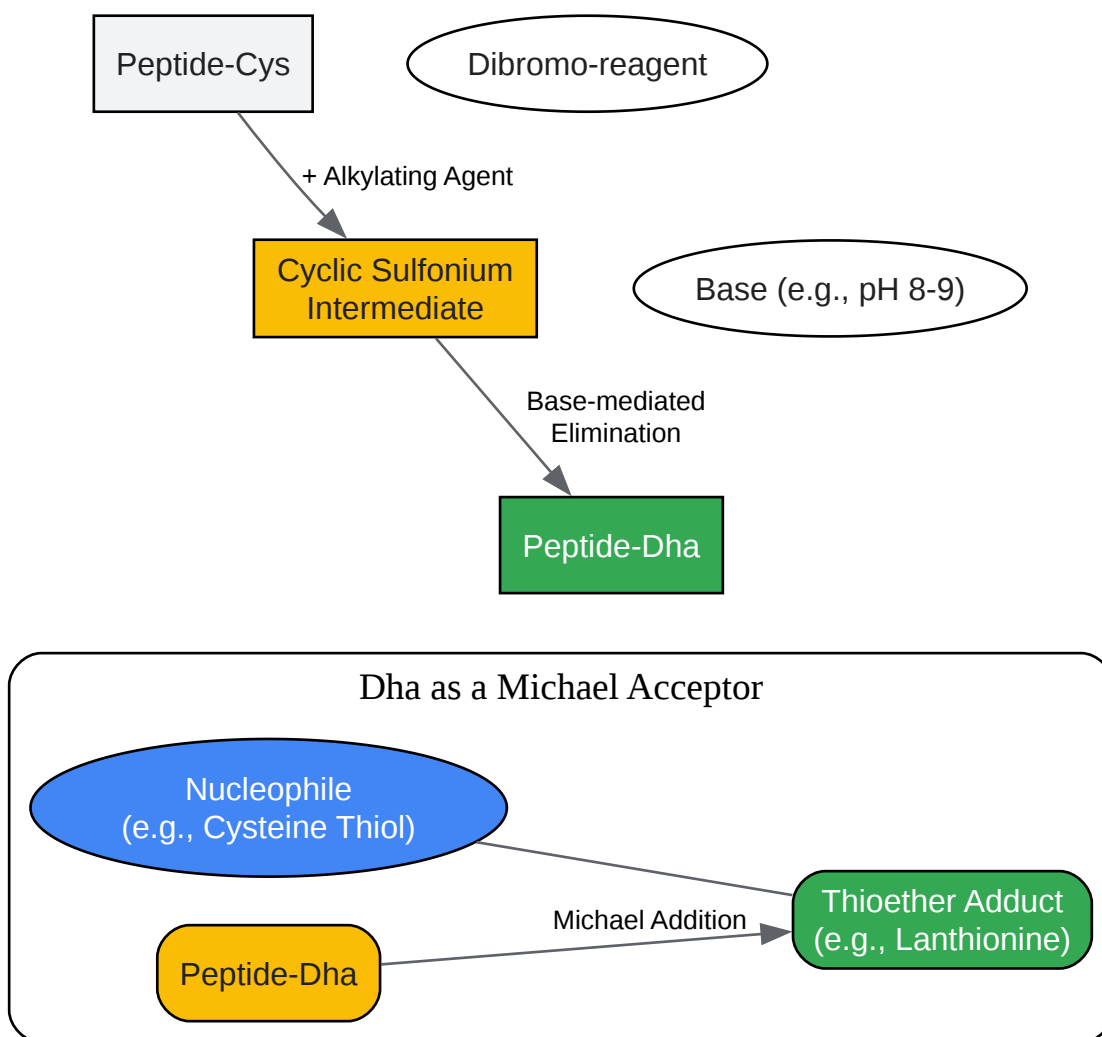
Introduction

Dehydroalanine (Dha) is a non-proteinogenic, α,β -unsaturated amino acid that serves as a valuable tool for chemical biologists and drug development professionals.[1][2] Its electrophilic nature makes it a reactive handle for site-specific protein modification, enabling the introduction of a wide array of functionalities such as fluorescent probes, cross-linkers, and mimics of post-translational modifications (PTMs).[3][4][5] Dha is also a key intermediate in the biosynthesis of lantibiotics, a class of antimicrobial peptides with intricate cyclic structures.[4] Due to its reactivity, Dha is typically generated post-synthetically from stable precursor amino acids like serine, cysteine, or selenocysteine that have been incorporated into a peptide sequence using standard solid-phase peptide synthesis (SPPS).[2][6] This document provides detailed protocols for the most common and effective methods of introducing dehydroalanine into synthetic peptides.

General Experimental Workflow

The synthesis of a dehydroalanine-containing peptide generally follows a multi-step process, beginning with the synthesis of a precursor peptide, followed by a chemical conversion step to generate the Dha residue, and finally purification.





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References

- 1. Dehydroalanine - Wikipedia [en.wikipedia.org]
- 2. par.nsf.gov [par.nsf.gov]

- 3. Methods for converting cysteine to dehydroalanine on peptides and proteins - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 4. scispace.com [scispace.com]
- 5. Chemical generation and modification of peptides containing multiple dehydroalanines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
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